

Technical Whitepaper: Physicochemical Profiling of 2-Fluoro-5-methylstyrene

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Compound of Interest

Compound Name: 1-Fluoro-4-methyl-2-vinylbenzene

Cat. No.: B13597519

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Executive Summary

2-Fluoro-5-methylstyrene (IUPAC: 1-Ethenyl-2-fluoro-5-methylbenzene) is a critical fluorinated building block. Its structural combination of an electron-withdrawing fluorine atom and an electron-donating methyl group on the styrene scaffold creates unique electronic properties, making it valuable for modifying the metabolic stability of drug candidates (bioisosterism) and tuning the refractive index of optical polymers.

Unlike commodity styrenes, this compound is often synthesized de novo in research settings. This guide provides the estimated physicochemical constants derived from Structure-Property Relationships (SPR) and details the rigorous experimental protocols required to validate them.

Chemical Identity & Structural Analysis[1][2][3][4][5]

Property	Detail
IUPAC Name	1-Ethenyl-2-fluoro-5-methylbenzene
Common Name	2-Fluoro-5-methylstyrene
CAS Number	Not widely listed as commodity; Precursor Aldehyde CAS: 93249-44-6
Molecular Formula	C ₉ H ₉ F
Molecular Weight	136.17 g/mol
SMILES	Cc1cc(F)c(C=C)cc1
Structural Class	Fluorinated Aryl Alkene

Structural Visualization

The following diagram illustrates the synthesis pathway and structural logic.

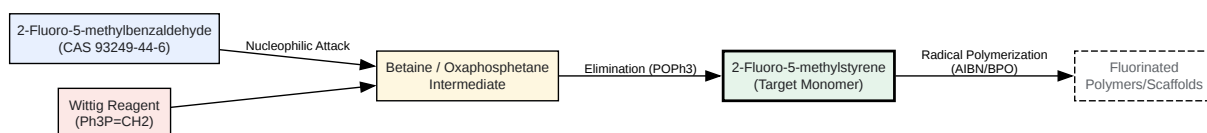


Figure 1: Synthesis pathway from aldehyde precursor via Wittig olefination.

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Physicochemical Data Analysis

As a specialized research chemical, experimental values for 2-Fluoro-5-methylstyrene are rarely published in open vendor catalogs. The values below are predicted ranges derived from validated analogs (e.g., 4-fluoro- α -methylstyrene, 2-methylstyrene) and standard group contribution methods.

Estimated Properties Table

Property	Estimated Value	Rationale & Analog Reference
Boiling Point (1 atm)	172°C – 176°C	2-Methylstyrene boils at 171°C. The addition of Fluorine (polar C-F bond) typically elevates BP by 2-5°C due to increased dipole-dipole interactions.
Boiling Point (Reduced)	65°C – 70°C @ 15 mmHg	Standard pressure-temperature nomograph extrapolation for styrenic derivatives.
Density (20°C)	1.02 – 1.04 g/mL	2-Methylstyrene is 0.91 g/mL. 4-Fluorostyrene is 1.024 g/mL. The methyl group adds volume (lowering density slightly vs fluorostyrene) but the heavy fluorine dominates the mass balance vs non-fluorinated analogs.
Refractive Index ()	1.52 – 1.54	Fluorine lowers refractive index, but the styrene conjugation keeps it above 1.50.
Flash Point	~55°C (Closed Cup)	Flammable liquid classification (Category 3).

Experimental Determination Protocols

To validate the estimated values above, the following "Self-Validating" protocols must be employed. These methods account for the compound's tendency to polymerize (auto-oxidation).

Protocol A: Density Determination (Oscillating U-Tube)

High-precision method for limited sample volumes (1-2 mL).

- Preparation: Ensure the sample of 2-Fluoro-5-methylstyrene is stabilized (typically with 10-50 ppm TBC, 4-tert-butylcatechol) to prevent polymerization inside the sensor.
- Calibration: Calibrate the density meter (e.g., Anton Paar DMA series) using air and ultra-pure water at 20.00°C.
- Injection: Inject 1.5 mL of the analyte using a Luer-lock syringe. Ensure no micro-bubbles are trapped in the U-tube (visual inspection via camera).
- Equilibration: Allow the instrument to thermalize to 20°C ($\pm 0.01^\circ\text{C}$).
- Measurement: Record density () to 4 decimal places.
- Correction: If TBC inhibitor concentration is high (>100 ppm), apply a correction factor, though negligible for standard synthesis.

Protocol B: Boiling Point via Micro-Distillation

Standard method for purification and characterization.

- Setup: Assemble a short-path vacuum distillation apparatus with a Vigreux column.
- Pressure Control: Connect a digital manometer. Set vacuum to 15 mmHg (approx. 20 mbar). Do not distill at atmospheric pressure to avoid thermal polymerization.
- Heating: Use an oil bath set to $\sim 85^\circ\text{C}$ initially. Raise temperature slowly.
- Collection: Discard the "forerun" (residual solvents). Collect the main fraction when the vapor temperature stabilizes (Predicted: $65-70^\circ\text{C}$ at 15 mmHg).
- Validation: Record the vapor temperature () and pressure (). Convert to atmospheric boiling point using the Antoine Equation for styrenes.

Applications in Drug Development & Materials[4]

Bioisosteric Replacement

In medicinal chemistry, the 2-fluoro-5-methyl motif is used to replace non-fluorinated phenyl rings.

- **Metabolic Stability:** The C-F bond at the 2-position blocks metabolic oxidation (P450 metabolism) at that site.
- **Electronic Tuning:** The fluorine atom withdraws electron density, lowering the pKa of phenols or modifying the

-stacking capability of the ring in protein binding pockets.

Functional Polymers

Copolymerization of 2-Fluoro-5-methylstyrene with styrene or acrylates yields materials with:

- **Low Surface Energy:** Fluorine imparts hydrophobicity.
- **Optical Clarity:** Tunable refractive index for waveguides.
- **Reactivity:** The methyl group at the 5-position allows for late-stage functionalization (e.g., benzylic bromination).

Handling & Safety (HSE)

Hazard Class	GHS Code	Precaution
Flammable Liquid	H226	Keep away from heat/sparks. Ground/bond container.
Skin Irritant	H315	Wear nitrile gloves.
Polymerization	N/A	CRITICAL: Store at 2-8°C. Ensure TBC inhibitor is present.

Storage Directive: Always store under an inert atmosphere (Nitrogen/Argon) in the dark.

Styrenes react with oxygen to form peroxides, which trigger explosive polymerization. Check inhibitor levels monthly if stored for long periods.

References

- PubChem. 2-Fluoro-5-methylbenzaldehyde (Precursor Data). National Library of Medicine. Available at: [\[Link\]](#)
- Gupta, K., et al. Synthesis and styrene copolymerization of novel fluoro, methyl... ring-disubstituted isobutyl phenylcyanoacrylates. [\[1\]](#)[\[2\]](#)[\[3\]](#) ChemRxiv (2022). Available at: [\[Link\]](#)

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Sources

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